

Application Notes and Protocols: Utilizing Methotrexate to Elucidate the Folate Pathway

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Compound of Interest

Compound Name: *Methotrexate (disodium)*

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Introduction

Methotrexate (MTX), a cornerstone in chemotherapy and the management of autoimmune diseases, serves as a powerful tool for studying the folate metabolic pathway. As a structural analog of folic acid, its primary mechanism of action is the competitive inhibition of dihydrofolate reductase (DHFR), a critical enzyme responsible for the regeneration of tetrahydrofolate (THF). THF and its derivatives are essential one-carbon donors for the de novo synthesis of purines and thymidylate, fundamental building blocks of DNA and RNA.^[1] Consequently, the inhibition of DHFR by methotrexate leads to the depletion of intracellular THF, arresting DNA synthesis and cell replication, particularly in rapidly proliferating cells.^[1]

This document provides detailed application notes and protocols for the use of methotrexate in studying folate pathway-dependent enzymes. It includes quantitative data on methotrexate's inhibitory effects, step-by-step experimental procedures, and visual diagrams to illustrate key pathways and workflows.

Data Presentation: Quantitative Analysis of Methotrexate Inhibition

The inhibitory potency of methotrexate is typically quantified by its half-maximal inhibitory concentration (IC50) and its inhibition constant (Ki). These values can vary depending on the specific enzyme, cell line, and experimental conditions.

Table 1: In Vitro Inhibition of Dihydrofolate Reductase (DHFR) by Methotrexate

Parameter	Species/Enzyme Source	Value
Ki	Human	3.4 pM[2][3]
Human (recombinant)	210 pM[2]	
Human (modified)	9.5 nM[1]	
Neisseria gonorrhoeae	13 pM[4]	
Lactobacillus casei	53 pM[5]	
IC50	Human DHFR (enzymatic assay)	0.12 ± 0.07 μM[1][6]

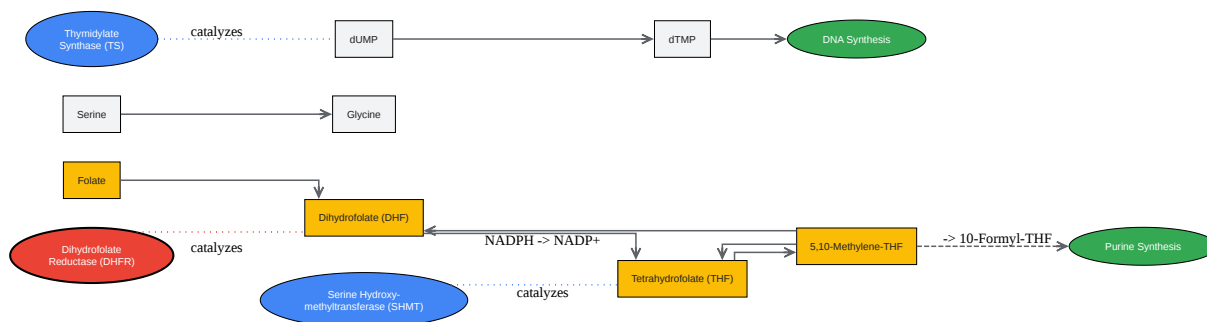
Table 2: Cytotoxicity (IC50) of Methotrexate in Various Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 Value	Incubation Time
AGS	Gastric Cancer	6.05 nM[3]	Not Specified
HCT-116	Colorectal Cancer	13.56 nM[3]	Not Specified
0.15 mM	48 hours[7][8]		
0.37 mM	24 hours[7][8]		
2.3 mM	12 hours[7][8]		
MCF-7	Breast Cancer	114.31 nM[3]	Not Specified
Daoy	Medulloblastoma	95 nM (0.095 µM)[3] [9]	6 days[9]
Saos-2	Osteosarcoma	35 nM (0.035 µM)[3] [9]	6 days[9]
A-375	Melanoma	0.022 µM	Not Specified[10]
786-0	Renal Cancer	33 nM	Not Specified[10]
Various Leukemia/Lymphoma Lines	Leukemia/Lymphoma	Median: 78 nM	120 hours

Visualizing the Molecular Landscape

The Folate Metabolic Pathway

The following diagram illustrates the central role of DHFR in the folate cycle, which is essential for the synthesis of nucleotides.

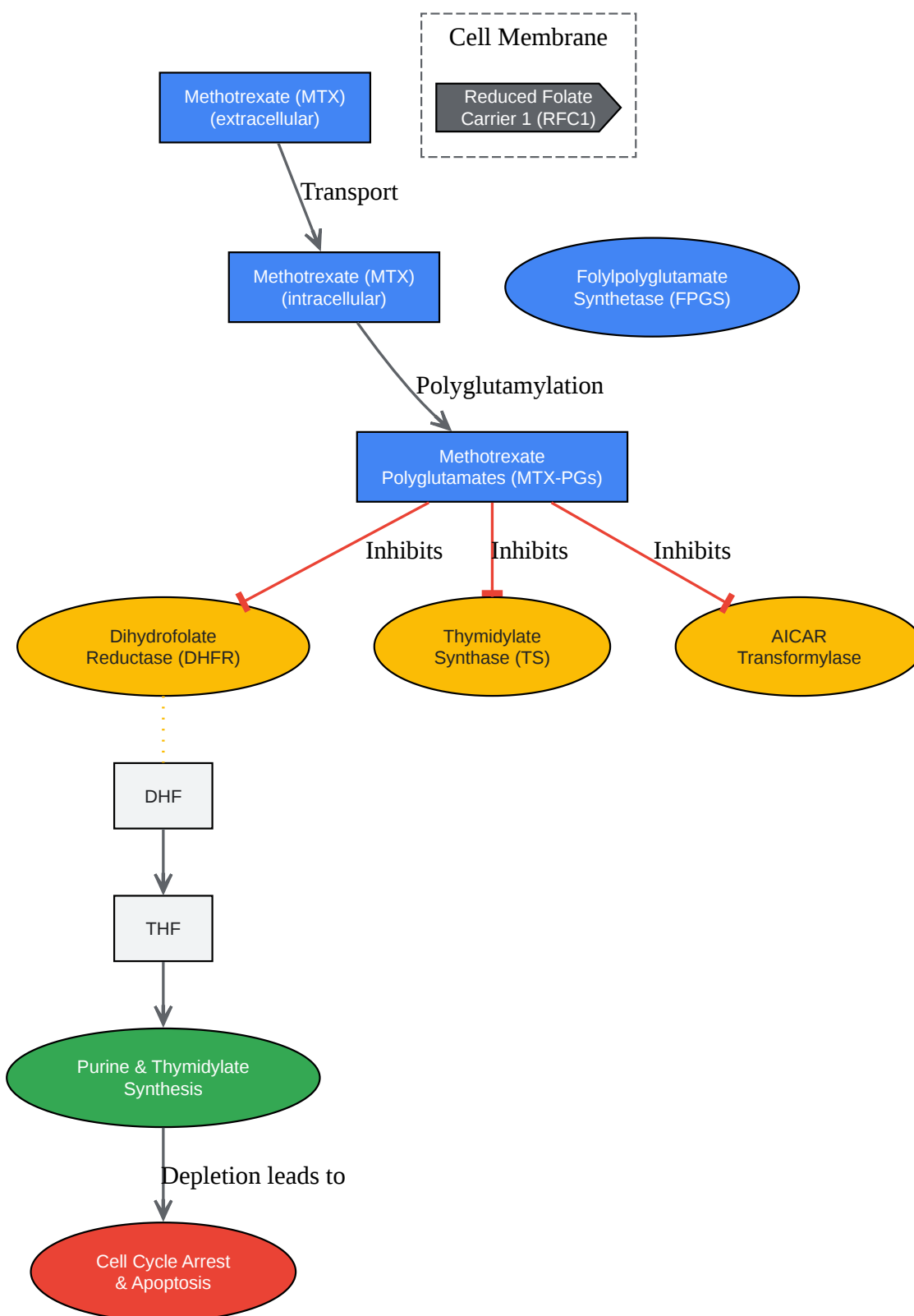


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Folate metabolic pathway and key enzymes.

Mechanism of Action of Methotrexate

This diagram details how methotrexate enters the cell, is metabolized, and inhibits key enzymes in the folate pathway.

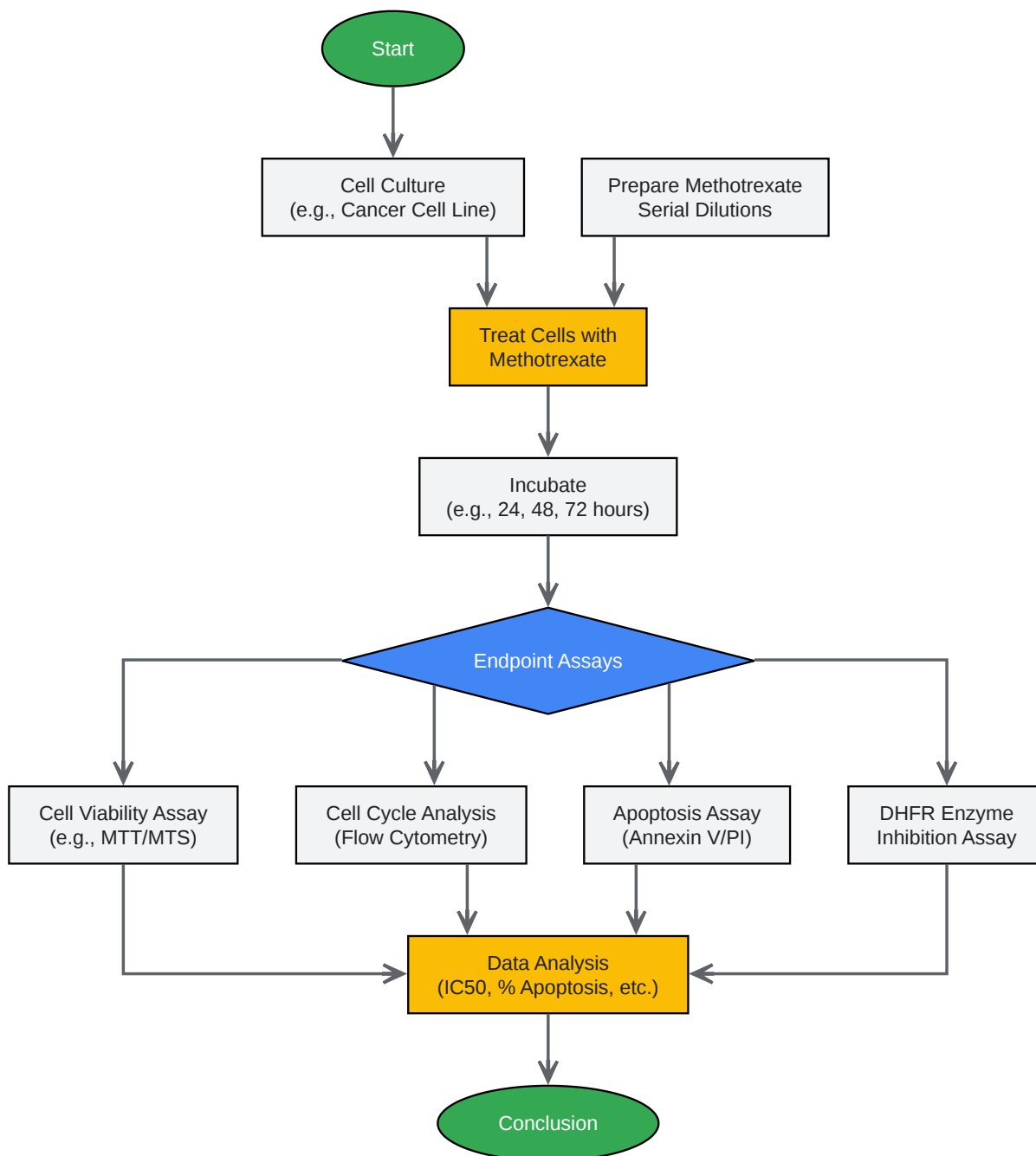


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Cellular uptake and mechanism of action of methotrexate.

Experimental Workflow

The following workflow outlines a typical experimental design for studying the effects of methotrexate on a cancer cell line.



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Generalized workflow for studying methotrexate's effects.

Experimental Protocols

Protocol 1: In Vitro DHFR Enzyme Inhibition Assay

This protocol describes a spectrophotometric method to determine the inhibitory effect of methotrexate on DHFR activity. The assay measures the decrease in absorbance at 340 nm resulting from the oxidation of NADPH to NADP⁺ during the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF).

Materials:

- Purified recombinant DHFR enzyme
- DHFR Assay Buffer (e.g., 50 mM Potassium Phosphate, pH 7.5)
- Dihydrofolic acid (DHF) solution
- NADPH solution
- Methotrexate stock solution (e.g., 10 mM in DMSO)
- 96-well UV-transparent microplate
- Microplate spectrophotometer

Procedure:

- Reagent Preparation:
 - Prepare serial dilutions of methotrexate in DHFR Assay Buffer to achieve a range of final concentrations for the assay.
 - Prepare working solutions of DHF and NADPH in DHFR Assay Buffer. Keep on ice and protected from light.

- Dilute the DHFR enzyme to the desired concentration in cold assay buffer. The optimal concentration should be determined empirically to yield a linear decrease in absorbance over time.
- Assay Setup:
 - In a 96-well plate, add the following to each well:
 - DHFR Assay Buffer
 - NADPH solution (final concentration typically 100-200 μ M)
 - Methotrexate dilution or vehicle control (e.g., DMSO)
 - Diluted DHFR enzyme solution
 - Include control wells:
 - No enzyme control (blank)
 - Enzyme with vehicle control (100% activity)
- Pre-incubation:
 - Pre-incubate the plate at room temperature for 10-15 minutes to allow methotrexate to bind to the enzyme.
- Reaction Initiation and Measurement:
 - Initiate the reaction by adding the DHF solution to each well (final concentration typically 50-100 μ M).
 - Immediately begin kinetic measurements of absorbance at 340 nm every 15-30 seconds for 10-20 minutes.
- Data Analysis:
 - Calculate the rate of NADPH oxidation (decrease in absorbance per minute) for each well.

- Determine the percent inhibition for each methotrexate concentration relative to the vehicle control.
- Plot the percent inhibition versus the logarithm of the methotrexate concentration to determine the IC₅₀ value.

Protocol 2: Cell Viability/Cytotoxicity Assay (MTT Assay)

This protocol is used to determine the IC₅₀ of methotrexate in a chosen cell line. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay that measures the metabolic activity of cells, which is an indicator of cell viability.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- Methotrexate stock solution
- 96-well cell culture plates
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- Microplate reader

Procedure:

- Cell Seeding:
 - Seed cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight.
- Methotrexate Treatment:
 - Prepare serial dilutions of methotrexate in complete culture medium.

- Remove the old medium from the wells and add the medium containing different concentrations of methotrexate. Include a vehicle control (medium with the same concentration of solvent used for the highest methotrexate concentration) and a no-treatment control.
- Incubation:
 - Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- MTT Addition and Incubation:
 - Add MTT reagent to each well and incubate for 3-4 hours at 37°C, or until a purple formazan precipitate is visible.
- Solubilization:
 - Carefully remove the medium and add the solubilization solution to each well to dissolve the formazan crystals.
- Data Acquisition and Analysis:
 - Measure the absorbance of each well at a wavelength of 570-590 nm using a microplate reader.
 - Calculate the percentage of cell viability for each methotrexate concentration relative to the vehicle control.
 - Plot the percentage of cell viability against the logarithm of the methotrexate concentration to generate a dose-response curve and determine the IC₅₀ value.

Protocol 3: Cell Cycle Analysis by Flow Cytometry

This protocol describes how to analyze the effect of methotrexate on the cell cycle distribution of a cell line using propidium iodide (PI) staining and flow cytometry.

Materials:

- Cell line of interest
- Complete cell culture medium
- Methotrexate stock solution
- 6-well or 12-well cell culture plates
- Trypsin-EDTA
- Ice-cold PBS
- 70% Ethanol (ice-cold)
- RNase A solution (100 µg/mL)
- Propidium Iodide (PI) staining solution (50 µg/mL PI in PBS)
- Flow cytometer

Procedure:

- Cell Seeding and Treatment:
 - Seed cells into 6-well or 12-well plates and allow them to attach overnight.
 - Treat the cells with the desired concentrations of methotrexate and an untreated control for a specific duration (e.g., 24 or 48 hours).
- Cell Harvesting and Fixation:
 - Harvest the cells by trypsinization and collect them by centrifugation.
 - Wash the cells with ice-cold PBS.
 - Fix the cells by adding ice-cold 70% ethanol dropwise while vortexing gently. Incubate at -20°C for at least 2 hours.
- Staining:

- Centrifuge the fixed cells to remove the ethanol.
- Wash the cell pellet with PBS.
- Resuspend the cells in a solution containing RNase A and incubate at 37°C for 30 minutes.
- Add the PI staining solution and incubate in the dark at room temperature for 15-30 minutes.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - Use appropriate software to determine the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.

Protocol 4: Apoptosis Detection by Annexin V/PI Staining

This protocol is used to detect and quantify apoptosis induced by methotrexate. Annexin V binds to phosphatidylserine, which is exposed on the outer leaflet of the plasma membrane during early apoptosis. Propidium iodide (PI) is a fluorescent dye that stains the DNA of cells with compromised membranes (late apoptotic and necrotic cells).

Materials:

- Cell line of interest
- Complete cell culture medium
- Methotrexate stock solution
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide, and Binding Buffer)
- Flow cytometer

Procedure:

- Induce Apoptosis:
 - Treat cells with the desired concentration of methotrexate for a specific duration to induce apoptosis. Include an untreated control.
- Cell Harvesting:
 - Collect both adherent and floating cells and centrifuge to obtain a cell pellet.
- Staining:
 - Wash the cells once with cold PBS.
 - Resuspend the cells in 1X Binding Buffer.
 - Add Annexin V-FITC and PI to the cell suspension.
 - Gently vortex and incubate for 15 minutes at room temperature in the dark.
 - Add 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the stained cells by flow cytometry within one hour.
 - Quantify the percentage of live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), and late apoptotic/necrotic (Annexin V+/PI+) cells.

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